

Probetaenone I: A Technical Guide to Chemical Properties and Stability

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Compound of Interest

Compound Name: *probetaenone I*

Cat. No.: *B1255973*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: **Probetaenone I** is a research compound, and publicly available data on its chemical properties and stability is limited. This guide summarizes the available information and provides generalized, best-practice experimental protocols based on international guidelines for the characterization and stability testing of chemical substances.

Core Chemical Properties of Probetaenone I

Probetaenone I is recognized as a biosynthetic intermediate of the phytotoxin betaenone B, produced by the fungus *Pleospora betae*[1]. Its fundamental chemical and physical properties are summarized below.

Property	Value	Source
Molecular Formula	C ₂₁ H ₃₆ O ₂	[1]
Formula Weight	320.5 g/mol	[1]
CAS Number	115473-44-4	[1]
Appearance	Solid	[1]
Purity	>95%	
Storage	-20°C	
SMILES	OCCC([C@@]1([C@]2([H])-- INVALID-LINK-- C">C@@([H])C=C([C@]1([H]) --INVALID-LINK--CC)C)C)=O	
InChI Key	CWVNYXDUEQFYMM- YDGZXZOGSA-N	

Stability Assessment of Probetaenone I

A comprehensive stability testing program is crucial to understand how the quality of a substance varies over time under the influence of environmental factors such as temperature, humidity, and light. The following sections outline a detailed, hypothetical experimental protocol for assessing the stability of **probetaenone I**, based on the International Council for Harmonisation (ICH) guidelines.

Experimental Protocol: Long-Term and Accelerated Stability Studies

This protocol is designed to establish a re-test period and determine appropriate storage conditions for **probetaenone I**.

Objective: To evaluate the thermal and humidity stability of **probetaenone I** over time.

Materials:

- **Probetaenone I** (solid, >95% purity)
- Container closure system identical to or simulating the proposed storage and distribution packaging.
- ICH-compliant stability chambers.
- Validated stability-indicating analytical methods (e.g., HPLC-UV/MS).

Methodology:

- Sample Preparation: Package a sufficient number of aliquots of **probetaenone I** from at least three primary batches into the selected container closure system.
- Storage Conditions: Distribute the samples into stability chambers maintained at the following conditions:
 - Long-Term Study: $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$ or $30^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $65\% \text{ RH} \pm 5\% \text{ RH}$.
 - Intermediate Study (if required): $30^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $65\% \text{ RH} \pm 5\% \text{ RH}$.
 - Accelerated Study: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$.
- Testing Frequency: Withdraw samples at predetermined time points and analyze them.
 - Long-Term Study: 0, 3, 6, 9, 12, 18, 24 months, and annually thereafter.
 - Accelerated Study: 0, 3, and 6 months.
- Analytical Testing: At each time point, assess the following attributes:
 - Appearance (physical state, color)
 - Assay (potency)
 - Degradation products (identification and quantification of impurities)
 - Moisture content (if applicable)

- **Data Evaluation:** Analyze the data for trends and determine if a "significant change" has occurred. A significant change is defined as a failure to meet the established specifications. If a significant change occurs in the accelerated study, the intermediate study should be conducted.

Experimental Protocol: Forced Degradation (Stress Testing)

Stress testing helps to identify likely degradation products, elucidate degradation pathways, and validate the stability-indicating power of the analytical methods used.

Objective: To investigate the intrinsic stability of **probetaenone I** by exposing it to conditions more severe than accelerated stability testing.

Materials:

- **Probetaenone I** (solid and in solution)
- Acids (e.g., 0.1 N HCl), bases (e.g., 0.1 N NaOH), and oxidizing agents (e.g., 3% H₂O₂)
- ICH-compliant photostability chamber.
- High-temperature oven and humidity chamber.

Methodology:

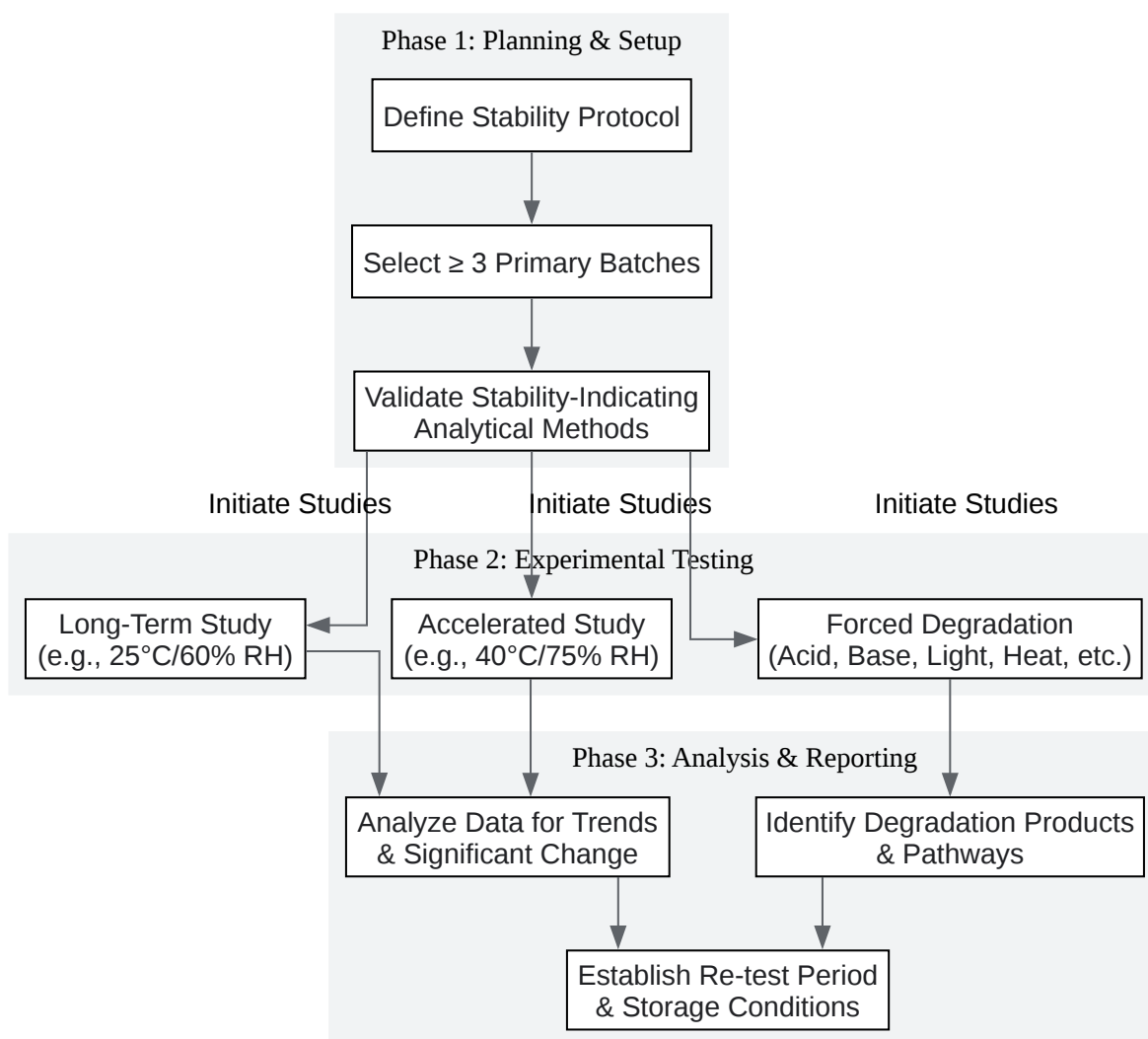
- **Acid and Base Hydrolysis:** Dissolve **probetaenone I** in a suitable solvent and treat with acid and base at room and elevated temperatures. Analyze samples at various time points.
- **Oxidation:** Treat a solution of **probetaenone I** with an oxidizing agent. Monitor the reaction over time.
- **Thermal Degradation:** Expose solid **probetaenone I** to high temperatures (e.g., 60°C) and analyze at different time points.
- **Photostability:** Expose solid and solution samples of **probetaenone I** to a light source according to ICH Q1B guidelines. A dark control should be run in parallel.

- Humidity Stress: Expose solid **probetaenone I** to high humidity (e.g., 90% RH) at an elevated temperature and analyze over time.
- Analysis: For all stress conditions, utilize a validated stability-indicating method (e.g., HPLC-MS) to separate and identify the parent compound and any degradation products.

Visualizing Methodologies and Pathways

Workflow for Stability Assessment

The following diagram illustrates the logical flow of a comprehensive stability study for a research compound like **probetaenone I**.

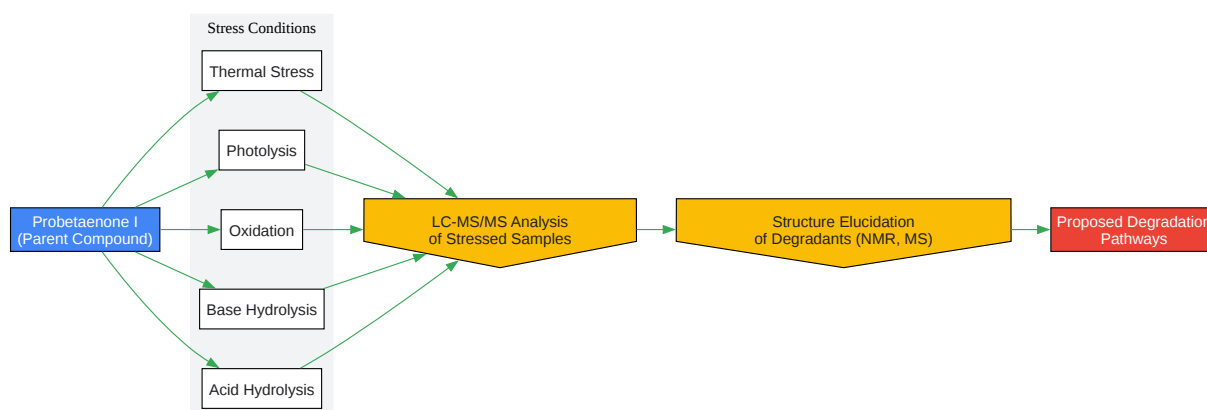


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Caption: Workflow for a comprehensive stability assessment of **Probetaenone I**.

Hypothetical Degradation Pathway Investigation

Based on the principles of forced degradation, the following workflow can be used to elucidate potential degradation pathways of **probetaenone I**.



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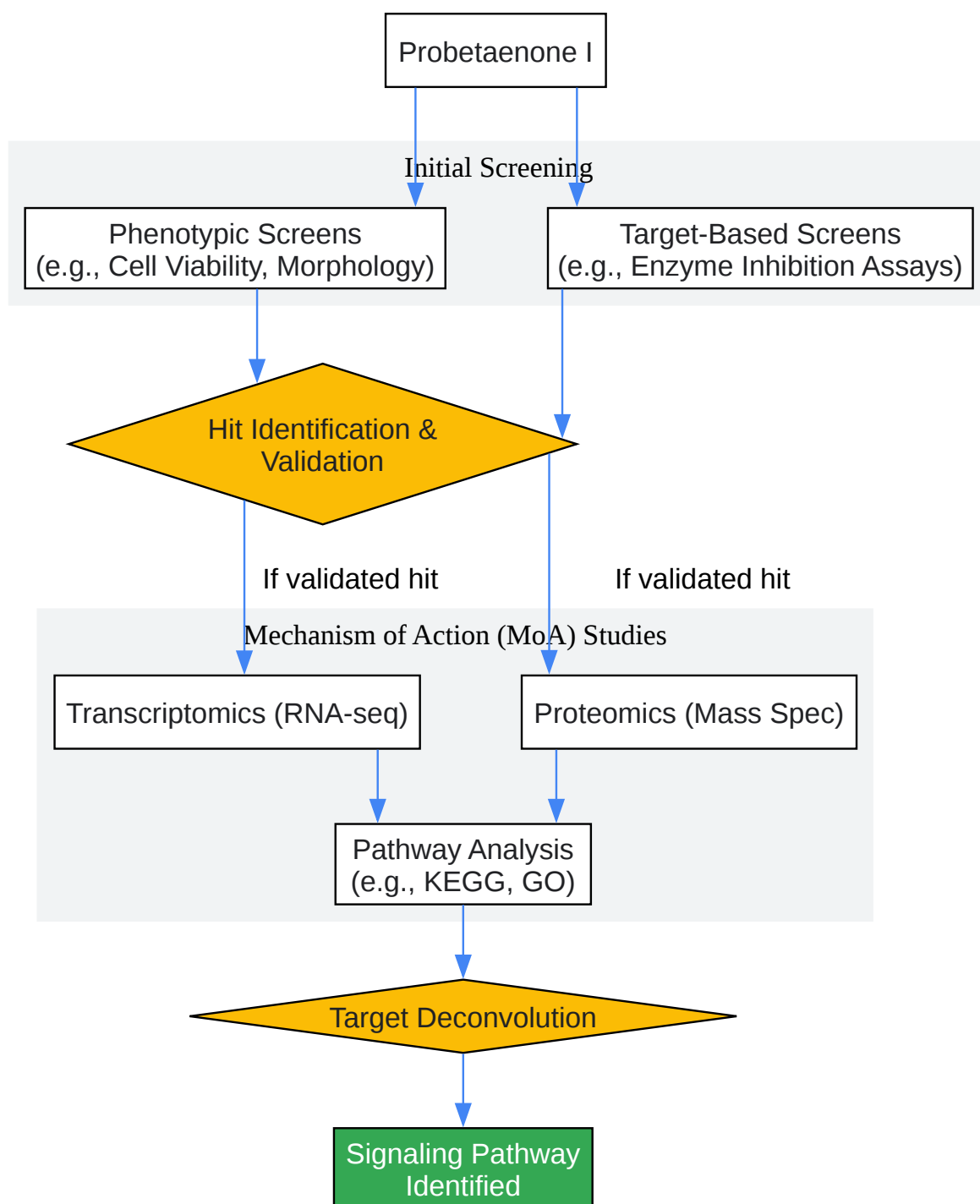
Caption: Experimental workflow for investigating **Probetaenone I** degradation.

Biological Activity and Signaling Pathways

As of the date of this document, no specific biological activities or associated signaling pathways for **probetaenone I** have been reported in peer-reviewed literature. **Probetaenone I** is primarily characterized as a biosynthetic precursor. Determining its biological effects would require a systematic screening process.

Generalized Workflow for Biological Activity Screening

The diagram below outlines a typical workflow for identifying the biological activity and elucidating the mechanism of action for a novel compound like **probetaenone I**.



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References

- 1. Probetaenone I | CAS 115473-44-4 | Cayman Chemical | Biomol.com [biomol.com]
- To cite this document: BenchChem. [Probetaenone I: A Technical Guide to Chemical Properties and Stability]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1255973/docs#probetaenone-i-a-technical-guide-to-chemical-properties-and-stability\]](https://www.benchchem.com/product/b1255973/docs#probetaenone-i-a-technical-guide-to-chemical-properties-and-stability)

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